

# Pyraclostrobin-d6: A Technical Overview for Advanced Research

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## Compound of Interest

Compound Name: *Pyraclostrobin-d6*

Cat. No.: *B1152990*

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For researchers, scientists, and professionals in drug development, **Pyraclostrobin-d6** serves as a critical analytical tool. This deuterated internal standard is indispensable for the accurate quantification of its parent compound, pyraclostrobin, a widely utilized strobilurin fungicide. This guide provides an in-depth look at its core properties, a detailed experimental protocol for its application, and a visual representation of the parent compound's mechanism of action.

## Core Chemical and Physical Data

The fundamental properties of **Pyraclostrobin-d6** are summarized below, providing a clear reference for its use in experimental settings.

Parameter	Value
CAS Number	1185141-91-7
Molecular Formula	C <sub>19</sub> H <sub>12</sub> D <sub>6</sub> ClN <sub>4</sub> O <sub>3</sub>
Molecular Weight	393.89 g/mol
Synonyms	Methyl (N-methoxy)-N-[2-[[1-(4-chlorophenyl)pyrazol-3-yl]oxymethyl]phenyl-d6]carbamate
Appearance	A solid
Solubility	Soluble in Chloroform and Methanol

# Experimental Protocol: Quantification of Pyraclostrobin in Biological Matrices

The following protocol outlines a typical workflow for the analysis of pyraclostrobin residues in a given sample matrix, such as agricultural products, using **Pyraclostrobin-d6** as an internal standard. This method commonly employs Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for its high sensitivity and selectivity.

## Sample Preparation (QuEChERS Method)

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined approach for the extraction and cleanup of pesticide residues from various matrices.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

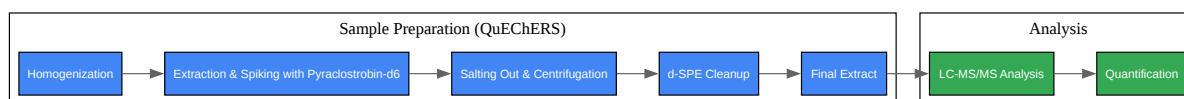
- **Homogenization:** A representative sample (e.g., 10-15 g of fruit or vegetable tissue) is homogenized.
- **Extraction:** The homogenized sample is placed in a 50 mL centrifuge tube. 10 mL of water and 10 mL of acetonitrile are added. A known concentration of **Pyraclostrobin-d6** internal standard is spiked into the sample. The tube is shaken vigorously.
- **Salting Out:** A salt mixture (e.g., magnesium sulfate, sodium chloride, sodium citrate) is added to induce phase separation. The tube is again shaken and then centrifuged.
- **Dispersive Solid-Phase Extraction (d-SPE) Cleanup:** An aliquot of the acetonitrile supernatant is transferred to a d-SPE tube containing a sorbent (e.g., primary secondary amine - PSA) to remove interfering matrix components. The tube is vortexed and centrifuged.
- **Final Extract:** The resulting supernatant is collected, and the solvent is evaporated and reconstituted in a suitable solvent for LC-MS/MS analysis.

## LC-MS/MS Analysis

- **Chromatographic Separation:** The prepared sample is injected into a liquid chromatography system, typically equipped with a C18 column, to separate pyraclostrobin and **Pyraclostrobin-d6** from other components. A gradient elution with a mobile phase

consisting of water and an organic solvent (e.g., methanol or acetonitrile) with additives like formic acid or ammonium formate is commonly used.[5]

- **Mass Spectrometric Detection:** The eluent from the LC system is introduced into a tandem mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. Specific precursor-to-product ion transitions for both pyraclostrobin and **Pyraclostrobin-d6** are monitored for quantification.
- **Quantification:** The concentration of pyraclostrobin in the original sample is determined by comparing the peak area ratio of the analyte to the internal standard (**Pyraclostrobin-d6**) against a calibration curve prepared with known concentrations of pyraclostrobin and a constant concentration of the internal standard.

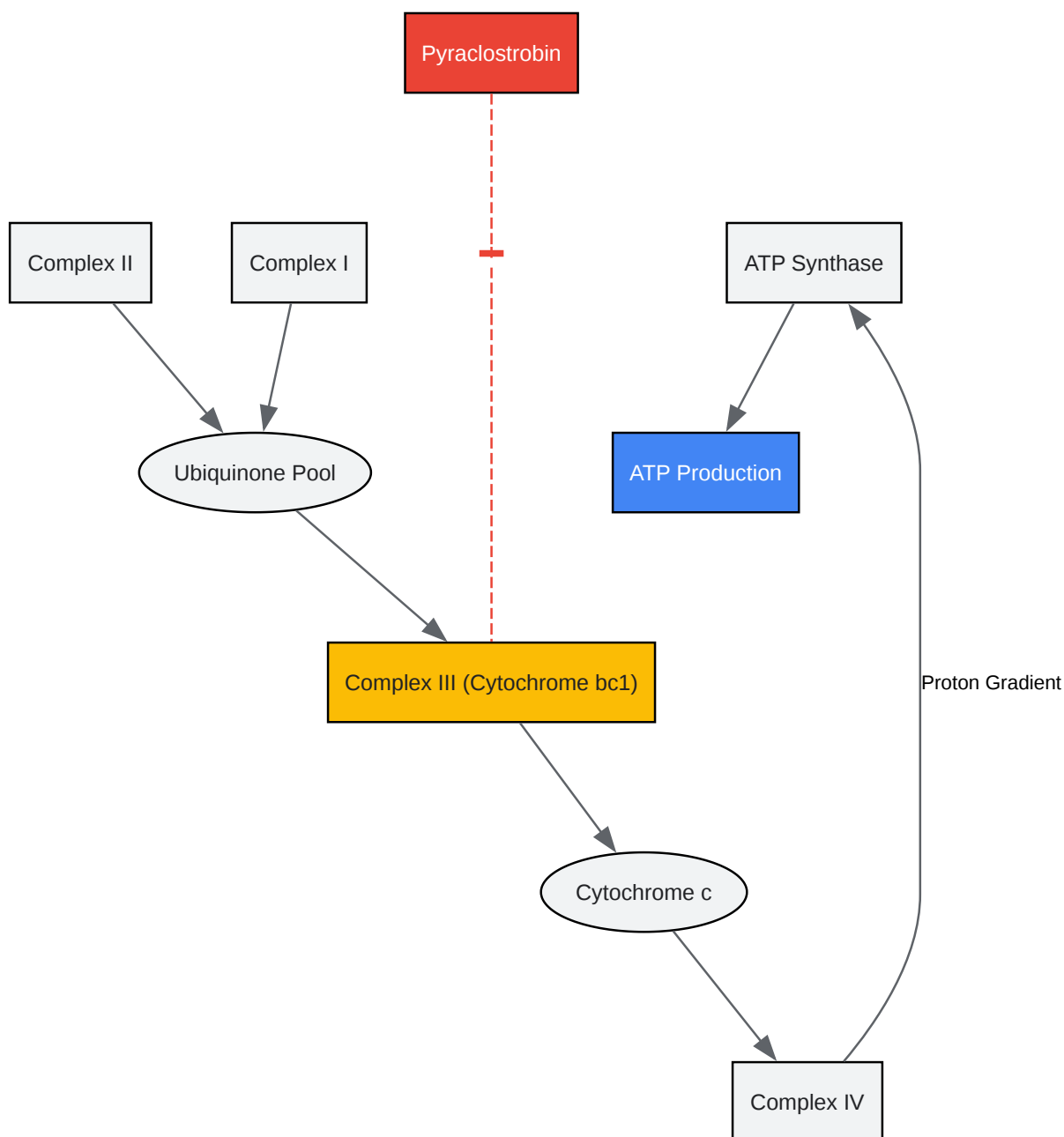


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*Experimental workflow for Pyraclostrobin analysis.*

## Mechanism of Action: Inhibition of Mitochondrial Respiration

Pyraclostrobin belongs to the strobilurin class of fungicides, which act by inhibiting mitochondrial respiration in fungi.[6][7] Specifically, it targets the Quinone outside (Qo) site of the cytochrome bc1 complex (Complex III) in the electron transport chain.[8] This binding blocks the transfer of electrons from ubiquinol to cytochrome c, thereby halting ATP synthesis and ultimately leading to fungal cell death.[8]



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*Pyraclostrobin's inhibition of the electron transport chain.*

Recent studies have also explored the off-target effects of pyraclostrobin, including its potential to induce triglyceride accumulation and mitochondrial dysfunction in non-target organisms, which appears to occur through mechanisms independent of the canonical PPAR $\gamma$  pathway.[9]

[10] These findings highlight the importance of continued research into the broader biological impacts of this widely used fungicide.

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## References

- 1. researchgate.net [researchgate.net]
- 2. Consumer safety evaluation of pyraclostrobin residues in strawberry using liquid chromatography tandem mass spectrometry (LC-MS/MS): An Egyptian profile - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Analysis of Pesticide Residues by QuEChERS Method and LC-MS/MS for a New Extrapolation of Maximum Residue Levels in Persimmon Minor Crop - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. Pyraclostrobin: Enhancing Crop Protection and Yield - HEBEN [hb-p.com]
- 7. awiner.com [awiner.com]
- 8. researchgate.net [researchgate.net]
- 9. The high-production volume fungicide pyraclostrobin induces triglyceride accumulation associated with mitochondrial dysfunction, and promotes adipocyte differentiation independent of PPAR $\gamma$  activation, in 3T3-L1 cells - PMC [pmc.ncbi.nlm.nih.gov]
- 10. The high-production volume fungicide pyraclostrobin induces triglyceride accumulation associated with mitochondrial dysfunction, and promotes adipocyte differentiation independent of PPAR $\gamma$  activation, in 3T3-L1 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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